

Europium-152 decay scheme for gamma spectroscopy beginners

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Compound of Interest

Compound Name: **Europium-152**

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An In-depth Technical Guide to the **Europium-152** Decay Scheme for Gamma Spectroscopy Beginners

Audience: Researchers, scientists, and drug development professionals.

Introduction to Europium-152

Europium-152 (^{152}Eu) is a synthetic radioisotope of europium with a half-life of approximately 13.5 years.^{[1][2]} It is a cornerstone calibration source in the field of gamma spectroscopy due to its complex decay scheme, which produces a series of prominent and well-characterized gamma-ray emissions across a wide energy range (from ~121 keV to over 1400 keV).^{[3][4]} This characteristic allows for the precise energy and efficiency calibration of gamma-ray detectors, such as High-Purity Germanium (HPGe) detectors, which is a critical step for identifying and quantifying other radioactive materials.^[5] ^{152}Eu is typically produced in nuclear reactors through the neutron activation of Europium-151.^{[1][2]}

The Decay Scheme of Europium-152

The decay of ^{152}Eu is notable because it proceeds through two primary modes, populating excited states of two different daughter nuclei: Samarium-152 (^{152}Sm) and Gadolinium-152 (^{152}Gd).

- Electron Capture (EC): Approximately 72.1% of ^{152}Eu atoms decay via electron capture.^[6] In this process, the nucleus captures an inner atomic electron, converting a proton into a

neutron and emitting an electron neutrino. This transforms ^{152}Eu into an excited state of ^{152}Sm . A very small fraction of this branch also occurs via positron (β^+) emission (~0.027%). [6]

- Beta-Minus (β^-) Decay: The remaining 27.9% of ^{152}Eu atoms undergo beta-minus decay.[6] Here, a neutron within the nucleus is converted into a proton, emitting an electron (beta particle) and an antineutrino. This process transforms ^{152}Eu into an excited state of ^{152}Gd .

Following both decay modes, the daughter nuclei are left in highly energetic, unstable states. They promptly de-excite to their stable, ground states by emitting one or more gamma rays. It is this cascade of gamma rays that provides the characteristic signature of ^{152}Eu in a gamma spectrum.

Quantitative Decay Data

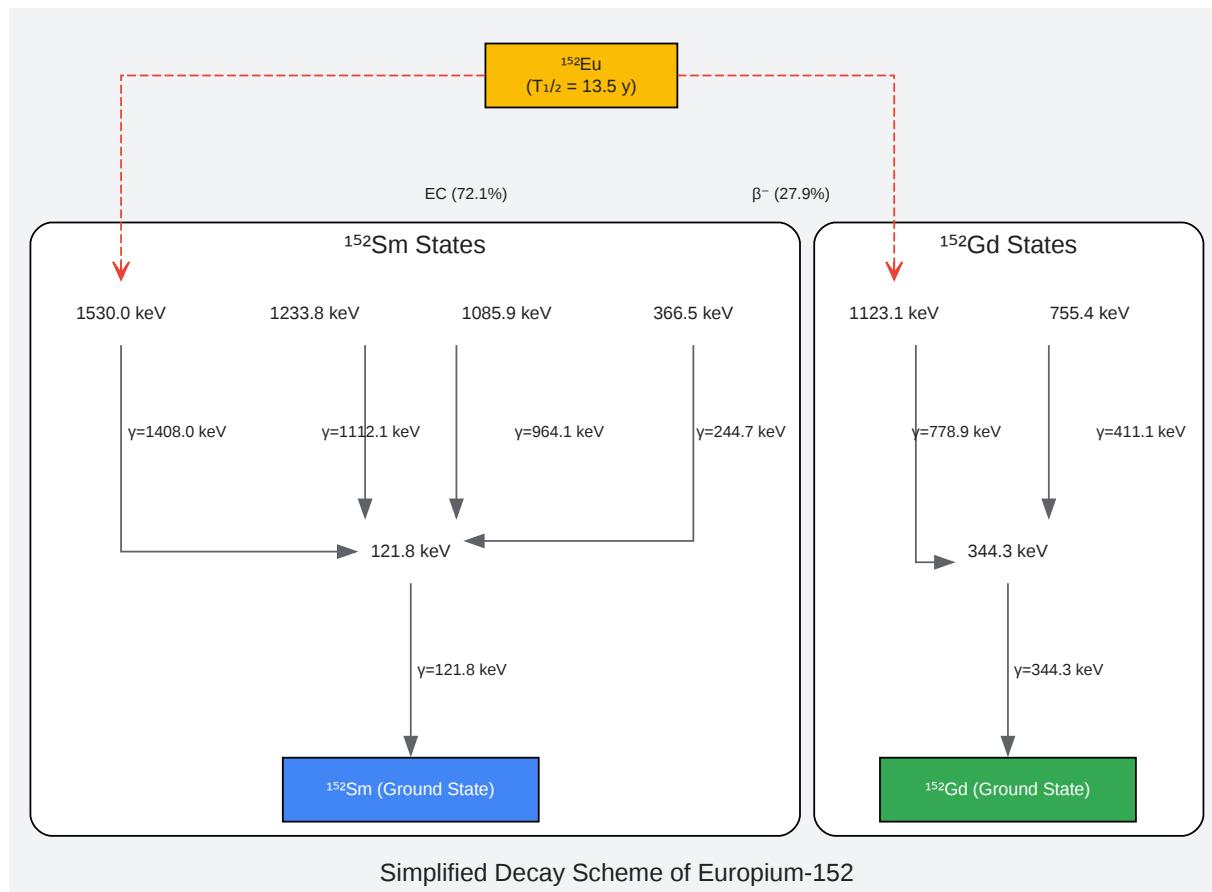
The gamma rays emitted during the de-excitation of ^{152}Sm and ^{152}Gd are the most important features for spectroscopy. The following table summarizes the energies and intensities of the most prominent gamma emissions from a ^{152}Eu source. The intensity is given in terms of "photons per 100 disintegrations" of the parent ^{152}Eu nucleus.

Energy (keV)	Intensity (Photons per 100 disintegrations)	Originating Daughter Nucleus
121.78	28.67	^{152}Sm
244.70	7.58	^{152}Sm
344.28	26.56	^{152}Gd
411.12	2.24	^{152}Gd
443.96	3.15	^{152}Gd
778.90	12.96	^{152}Gd
867.38	4.25	^{152}Sm
964.08	14.65	^{152}Sm
1085.87	10.21	^{152}Sm
1112.07	13.67	^{152}Sm
1408.01	21.07	^{152}Sm

Data compiled from various nuclear data sources, including the ENSDF (Evaluated Nuclear Structure Data File) and LNHB/CEA.[\[6\]](#)[\[7\]](#)

Visualizing the Decay Pathway

The relationship between the parent nucleus, its decay modes, and the subsequent gamma emissions from the daughter nuclei can be visualized using a decay scheme diagram.



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Caption: Simplified decay scheme of ^{152}Eu showing the main decay modes and prominent gamma transitions.

Experimental Protocol: Gamma Spectroscopy of ^{152}Eu

This section details the methodology for acquiring a gamma-ray spectrum from a ^{152}Eu source for the purpose of detector calibration.

Objective: To perform energy and relative efficiency calibration of a High-Purity Germanium (HPGe) gamma spectroscopy system.

Materials:

- Calibrated ^{152}Eu point source (activity ~1-10 μCi).
- High-Purity Germanium (HPGe) detector with liquid nitrogen dewar.
- Preamplifier and amplifier.
- Multichannel Analyzer (MCA) and associated acquisition software (e.g., MAESTRO).[\[4\]](#)
- Lead shield (castle) to minimize background radiation.
- Source holder for reproducible geometry.

Procedure:

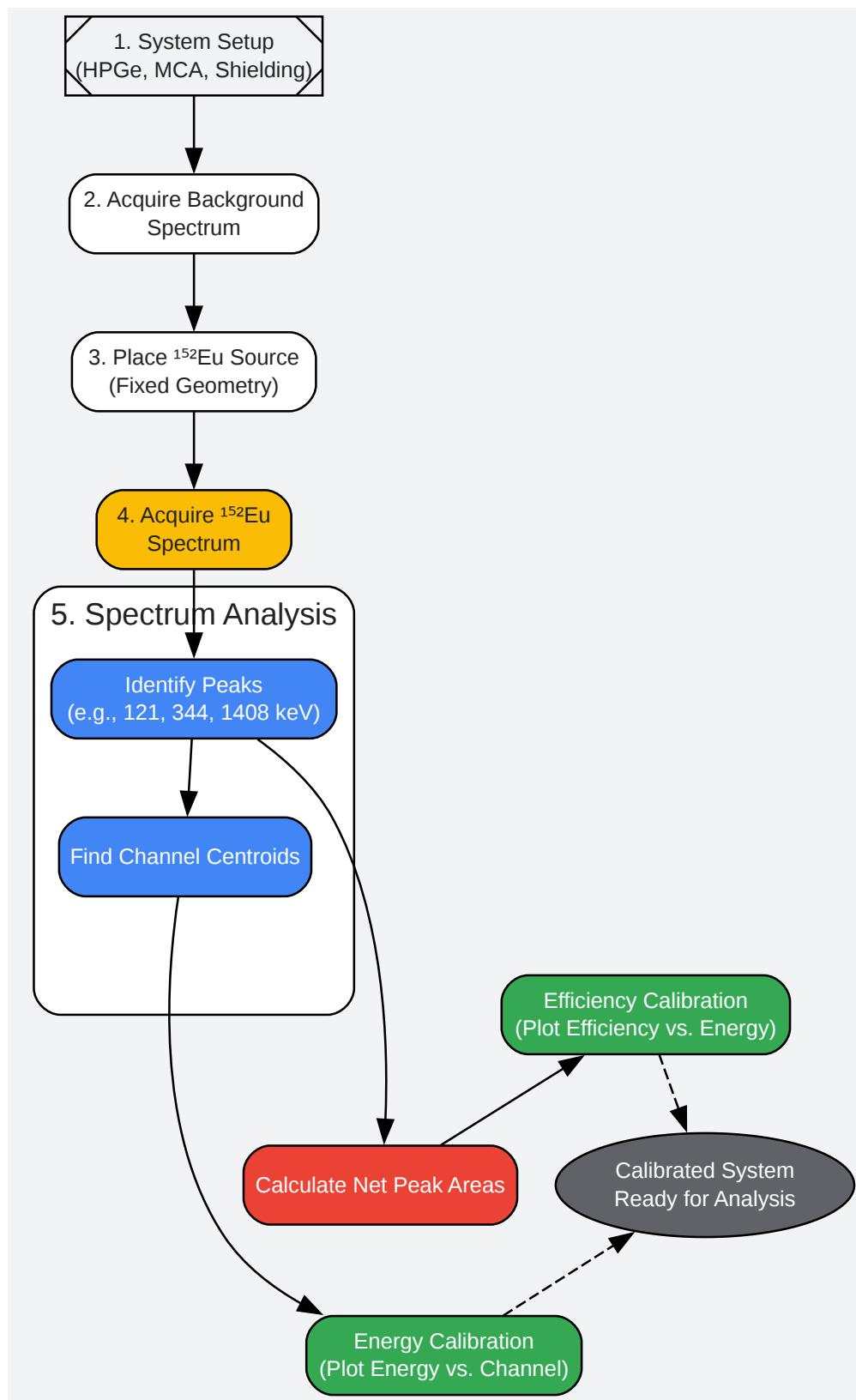
- System Setup and Background Measurement:
 - Ensure the HPGe detector is cooled to operating temperature with liquid nitrogen.
 - Turn on the high voltage supply, amplifier, and MCA.
 - Place the detector inside the lead shield.
 - Acquire a background spectrum for a period sufficient to identify ambient background peaks (e.g., from ^{40}K , ^{208}Tl). This measurement is crucial for accurate peak area analysis later.
- Source Placement and Geometry:
 - Place the ^{152}Eu source at a fixed, reproducible distance from the detector's endcap. A standard distance is 10 cm or 25 cm.[\[4\]](#)

- Ensure the source is centered on the detector axis. Consistent geometry is critical for efficiency calibration.
- Data Acquisition:
 - Begin data acquisition. Collect the spectrum for a time long enough to achieve good statistics (low statistical uncertainty) in the primary photopeaks. For a ~1 μ Ci source, a collection time of 30-60 minutes is often sufficient.
 - The spectrum will display counts on the y-axis versus channel number (proportional to energy) on the x-axis.
- Spectrum Analysis - Energy Calibration:
 - Identify several prominent, well-separated peaks in the acquired spectrum (e.g., 121.78 keV, 344.28 keV, 1112.07 keV, 1408.01 keV).
 - Determine the centroid channel number for each of these peaks using the MCA software.
 - Create a calibration curve by plotting the known energy of these gamma rays against their measured channel number.
 - Perform a linear fit to the data. The resulting equation allows for the conversion of any channel number in the spectrum to an energy value (in keV).
- Spectrum Analysis - Efficiency Calibration:
 - For each major photopeak in the energy-calibrated spectrum, determine the net peak area (total counts in the peak minus the background continuum beneath it).[4] Most spectroscopy software has built-in functions for this.
 - The detection efficiency (ϵ) at a given energy (E) is proportional to the measured net count rate (N/t) divided by the source activity (A) and the gamma-ray intensity (I_y):
 - $$\epsilon(E) \propto (N / t) / (A * I_y)$$
 - For a relative efficiency curve, the activity and time are constant and can be disregarded. Calculate the relative efficiency for each peak by dividing its net area by its known intensity

(from the data table above).

- Plot the relative efficiency versus energy on a log-log scale.^[4] This plot, known as the efficiency curve, is characteristic of the specific detector and geometry used. It will show high efficiency at low energies, which smoothly decreases for higher energies.^[5] This curve can then be used to determine the activity of unknown isotopes measured in the same geometry.

The following workflow diagram illustrates the calibration process.

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Caption: Workflow for energy and efficiency calibration of a gamma spectrometer using a ^{152}Eu source.

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